

5-Methoxy-4-methylpyridin-3-amine molecular weight and formula

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Compound of Interest

Compound Name: 5-Methoxy-4-methylpyridin-3-amine

Cat. No.: B1354662

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Technical Data: 5-Methoxy-4-methylpyridin-3-amine

This document provides the core physicochemical properties of **5-Methoxy-4-methylpyridin-3-amine**, a compound of interest for researchers and scientists in drug development and chemical synthesis.

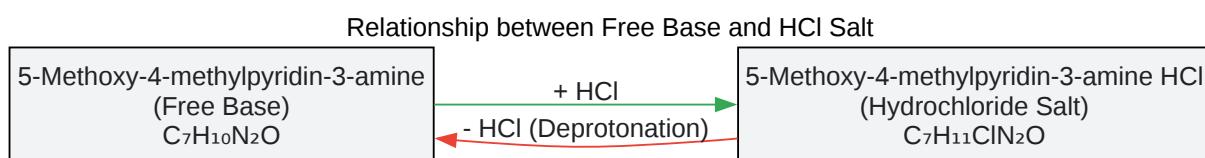
Physicochemical Properties

The fundamental molecular data for **5-Methoxy-4-methylpyridin-3-amine** and its common hydrochloride salt form are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₇ H ₁₀ N ₂ O | [1] |
| Molecular Weight | 138.17 g/mol | [1] |
| Exact Mass | 138.079312947 Da | [1] |
| CAS Number | 77903-28-7 | [1] |
| HCl Salt Form | 5-Methoxy-4-methylpyridin-3-amine hydrochloride | |
| Molecular Formula | C ₇ H ₁₁ ClN ₂ O | [2][3] |
| Molecular Weight | 174.63 g/mol | [2] |
| CAS Number | 1185094-00-1 | [2] |

Logical Relationship of Compound Forms

The relationship between the free base form of the compound and its hydrochloride salt is a fundamental acid-base reaction. This is a common practice in pharmaceutical chemistry to improve the solubility and stability of amine-containing compounds.



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Figure 1: Acid-Base Reaction.

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References

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